

# Personal protective equipment for handling Opaganib

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Opaganib*

Cat. No.: *B605085*

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## Essential Safety and Handling Guide for Opaganib

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling and disposal of **Opaganib** (also known as ABC294640). Adherence to these procedures is essential to ensure the safety of laboratory personnel and to maintain compliance with regulatory standards.

## Hazard Identification and Personal Protective Equipment (PPE)

**Opaganib** is classified with several hazards that necessitate careful handling and the use of appropriate personal protective equipment.

Hazard Classification:[1]

Hazard Category	Classification	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Recommended Personal Protective Equipment (PPE):[\[1\]](#)

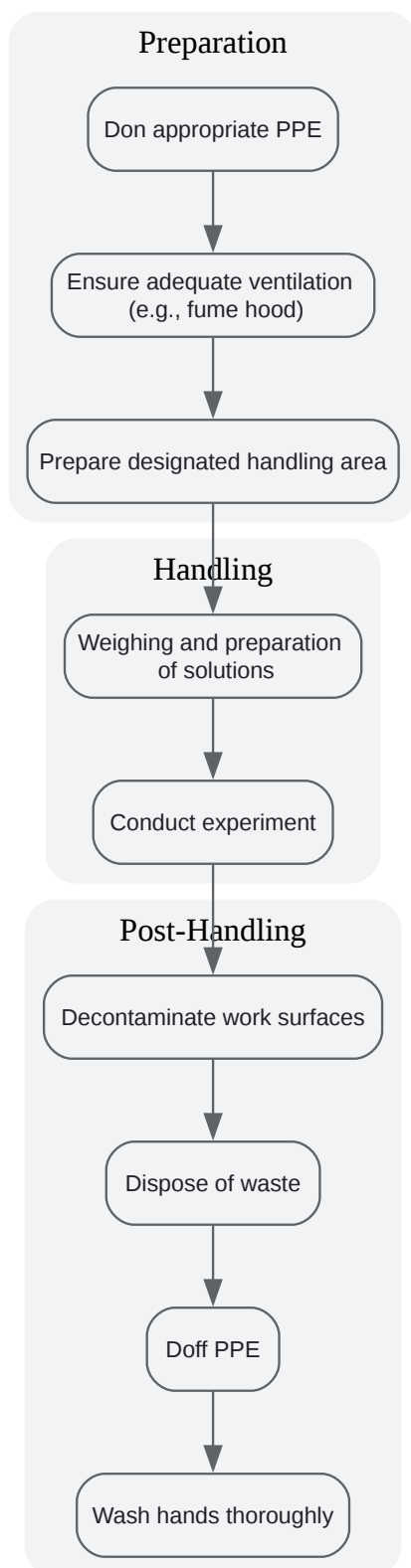
To mitigate the risks associated with these hazards, the following PPE is mandatory when handling **Opaganib**:

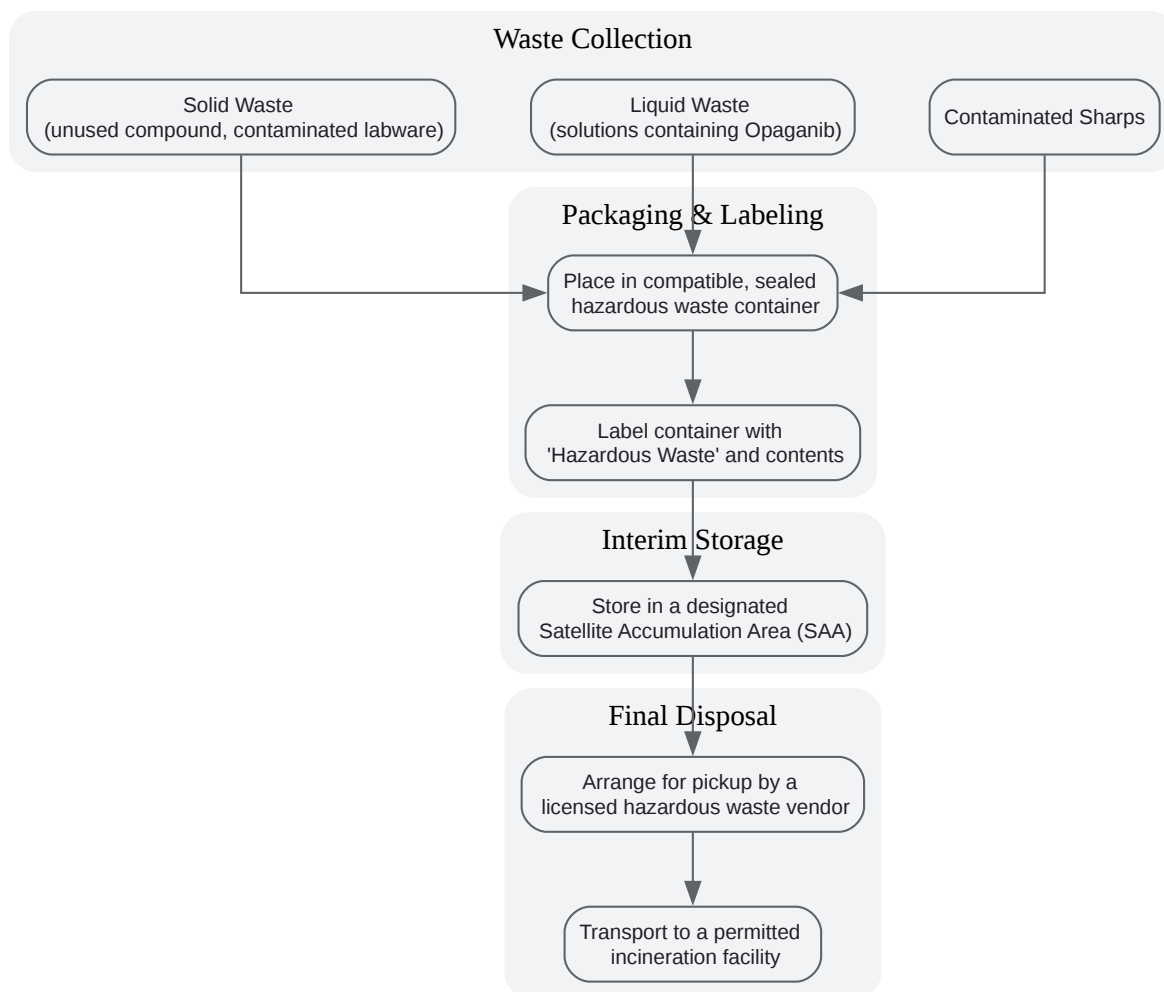
- Eye Protection: Safety goggles with side-shields are required to protect against splashes and airborne particles.
- Hand Protection: Chemical-resistant protective gloves must be worn.
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to prevent respiratory irritation.
- Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin contact.

## Safe Handling and Operational Plan

A systematic approach to handling **Opaganib** in a laboratory setting is critical to minimize exposure and prevent contamination.

Operational Workflow:





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## References

- 1. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)